

Physical properties of 2-Bromopropene boiling point density

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Compound of Interest

Compound Name: 2-Bromopropene

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An In-depth Technical Guide on the Physical Properties of 2-Bromopropene

This technical guide provides a comprehensive overview of the key physical properties of **2-Bromopropene**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate physical data and detailed experimental methodologies. This document summarizes quantitative data, outlines protocols for experimental determination, and provides a visual workflow for these procedures.

Physical Properties of 2-Bromopropene

2-Bromopropene, also known as isopropenyl bromide, is an organobromine compound with the chemical formula C_3H_5Br . Accurate knowledge of its physical properties is essential for its application in organic synthesis and materials science.

Quantitative Data

The boiling point and density of **2-Bromopropene** are summarized in the table below. These values are critical for handling, storage, and reaction setup.

Physical Property	Value	Conditions
Boiling Point	47-49 °C	At standard atmospheric pressure.[1][2][3][4][5]
Density	1.362 g/mL	At 25 °C.[1][3][5]
Specific Gravity	1.433	Temperature not specified.[2]

Experimental Protocols for Property Determination

The following sections detail the standard laboratory procedures for determining the boiling point and density of a liquid organic compound such as **2-Bromopropene**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6][7] The capillary method, also known as the Siwoloboff method, is a common and efficient technique for determining the boiling point of small quantities of liquid.

Apparatus:

- Thiele tube or a heating block (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Liquid sample (**2-Bromopropene**)

Procedure:

- Preparation: Seal one end of a capillary tube by heating it in a flame.[6][8]
- Sample Introduction: Place a small amount of **2-Bromopropene** into the fusion tube.

- **Assembly:** Place the sealed capillary tube, open end down, into the fusion tube containing the liquid sample.
- **Heating:** Attach the fusion tube to a thermometer and place the assembly in a Thiele tube or a heating block. The setup should be heated slowly and uniformly.[6]
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This occurs as the air trapped in the capillary tube expands and is replaced by the vapor of the liquid.
- **Boiling Point Identification:** The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[6] An alternative, more precise method is to heat the sample slightly above the boiling point until a steady stream of bubbles is observed, then allow it to cool. The boiling point is the temperature at which the liquid begins to enter the capillary tube.[9]

Determination of Density (Pycnometer Method)

Density is a fundamental physical property defined as the mass of a substance per unit volume.[10] The pycnometer method is a highly accurate technique for determining the density of liquids.

Apparatus:

- Pycnometer (a glass flask with a precisely known volume)
- Analytical balance
- Thermometer
- Liquid sample (**2-Bromopropene**)

Procedure:

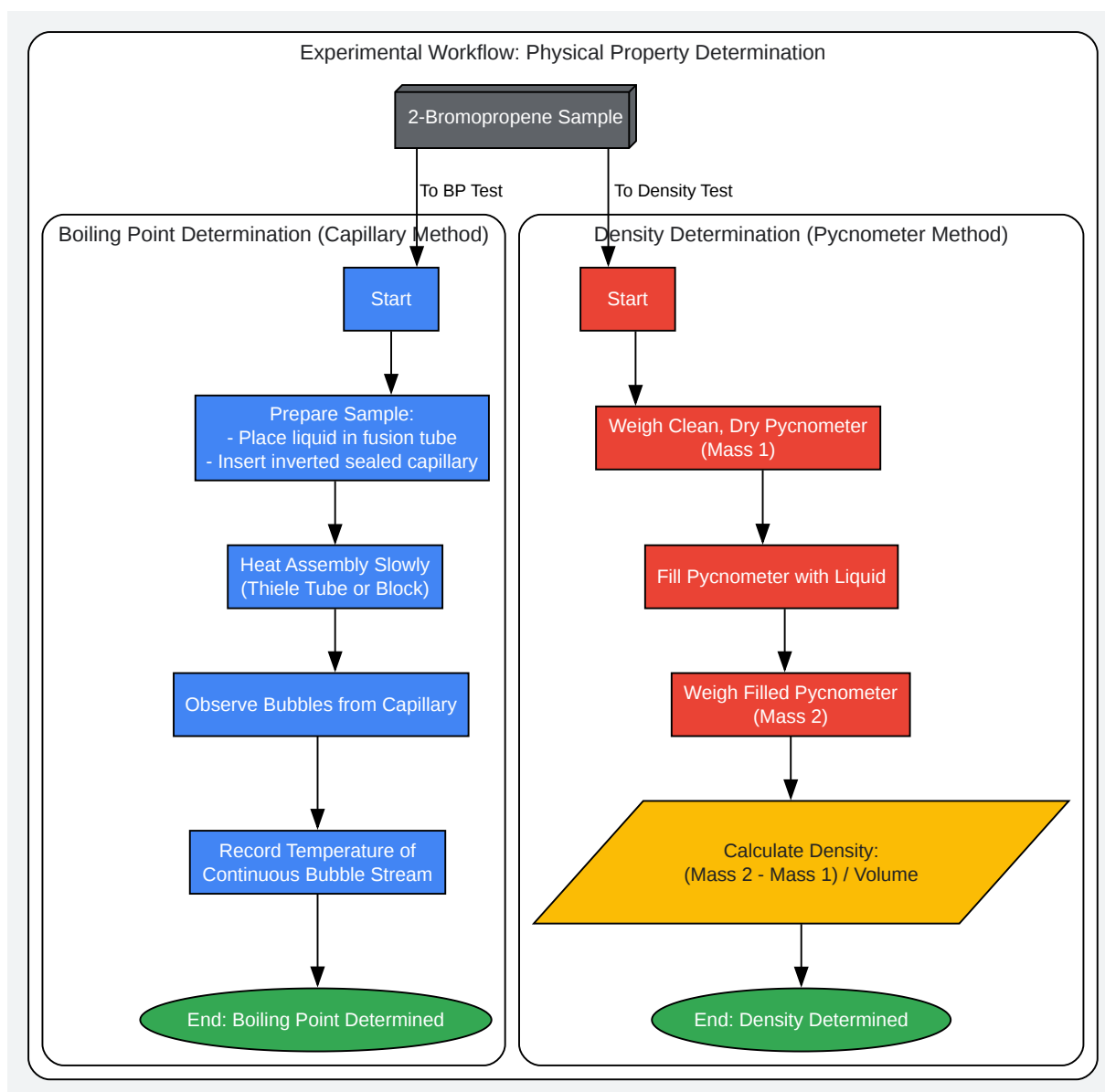
- **Mass of Empty Pycnometer:** Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance.

- Mass of Pycnometer with Sample: Fill the pycnometer with **2-Bromopropene**, ensuring no air bubbles are present. Place the stopper and wipe away any excess liquid. Weigh the filled pycnometer.
- Temperature Control: The temperature of the liquid should be recorded, as density is temperature-dependent. The measurement is typically performed at a standard temperature, such as 25 °C.
- Calculation: The density of the liquid is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer to find the mass of the liquid. This mass is then divided by the known volume of the pycnometer.^[11]

Density = (Mass of filled pycnometer - Mass of empty pycnometer) / Volume of pycnometer

Visualization of Experimental Workflows

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **2-Bromopropene**.



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Caption: Workflow for determining boiling point and density.

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